

Antiblaze 100 physical and chemical properties datasheet.

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Compound of Interest

Compound Name: *Antiblaze 100*

Cat. No.: *B136036*

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Technical Guide: **Antiblaze 100** (CAS 38051-10-4)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Antiblaze 100** is a chlorinated organophosphate flame retardant. It is intended for industrial use in polymers to reduce flammability. The information provided in this guide is for technical reference for researchers and scientists. It is crucial to note that **Antiblaze 100** is not a pharmaceutical compound and has no known therapeutic applications. Therefore, concepts such as signaling pathways are not relevant to this chemical.

Chemical Identification

Antiblaze 100, also known by other trade names such as Antiblaze V6 and Amgard V 6, is chemically identified as 2,2-bis(chloromethyl)trimethylene bis(bis(2-chloroethyl)phosphate).[1]

Identifier	Value
Chemical Name	2,2-bis(chloromethyl)trimethylene bis(bis(2-chloroethyl)phosphate)[1]
CAS Number	38051-10-4[2][3]
Molecular Formula	C ₁₃ H ₂₄ Cl ₆ O ₈ P ₂ [2][3]
Molecular Weight	582.99 g/mol [2][3]
Synonyms	Antiblaze V6, Amgard V 6, Phosgard 2XC20, P,P'-[2,2-bis(chloromethyl)-1,3-propanediyl] Phosphoric Acid P,P,P',P'-tetrakis(2-chloroethyl) Ester[2]

Physical Properties

The physical properties of **Antiblaze 100** have been reported with some variability across different sources. This may be due to different purities or experimental conditions. The following table summarizes the available data.

Property	Value	Source(s)
Appearance	Liquid	[4]
Melting Point	90 °C (estimated) / 275 °C (decomposition)	[5] / [6]
Boiling Point	620.3 °C at 760 mmHg	[5]
Density	1.464 g/cm ³	[5]
Flash Point	588.4 °C	[5]
Vapor Pressure	1.21E-14 mmHg at 25°C	
Refractive Index	1.492	[5]
Solubility	Water: 2.1 mg/L (estimated). Slightly soluble in Chloroform, Ethyl Acetate, and Methanol.	

Chemical Properties

Property	Value/Information	Source(s)
Stability	Stable under normal conditions.	[4]
Incompatible Materials	Strong oxidizing materials.	[4]
Hazardous Decomposition Products	High temperatures may liberate toxic or corrosive gases.	[7]
LogP (Octanol-Water Partition Coefficient)	5.72140	[5]

Toxicological Information

The toxicological properties of **Antiblaze 100** have not been extensively investigated. The available data from safety data sheets are summarized below.

Test	Result	Species	Source(s)
LD50 (Oral)	>2000 mg/kg	Rat	[4]
LC50 (Inhalation)	1650 mg/m ³	Mouse	[4]

Health Hazards: May be harmful if swallowed or inhaled. Causes skin irritation.[4]

Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties of **Antiblaze 100** are not readily available in the public domain. However, standardized test methods are typically employed for such characterizations. The following are examples of standard methods that would be relevant for determining the properties listed above:

- Melting Point: OECD 102/EU A1; ASTM E324
- Boiling Point: OECD 103/EU A2

- Density: OECD 109/EU A3; ASTM D1475[7]
- Flash Point: EU A9; ASTM D93 (Pensky-Martens Closed Cup)[8][9]
- Water Solubility: OECD 105/EU A6
- Vapor Pressure: OECD 104/EU A4
- Partition Coefficient (n-octanol/water): OECD 107/EU A8
- Stability and Reactivity: Information is generally derived from safety data sheets and compatibility testing with other substances.
- Toxicological Data (LD50/LC50): OECD Test Guidelines for Acute Oral Toxicity (e.g., OECD 420, 423, or 425) and Acute Inhalation Toxicity (e.g., OECD 403 or 436).

Logical Structure of a Chemical Datasheet

The following diagram illustrates the logical flow and key components of a comprehensive technical datasheet for a chemical like **Antiblaze 100**.

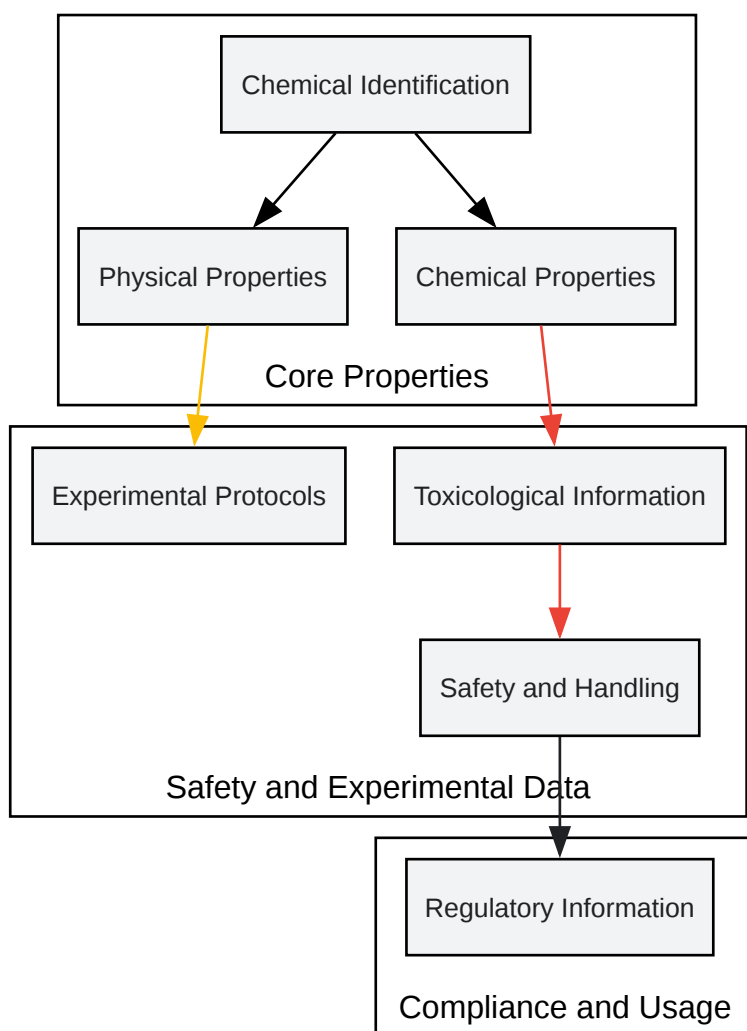


Figure 1: Logical Structure of a Chemical Datasheet

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Caption: Logical structure of a chemical datasheet.

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References

- 1. CAS 38051-10-4: 2,2-bis(chloromethyl)trimethylene bis(bis(... [cymitquimica.com]

- 2. cdn.usbio.net [cdn.usbio.net]
- 3. hpc-standards.com [hpc-standards.com]
- 4. martin-employees.com [martin-employees.com]
- 5. Antiblaze V6-d16 | CAS#:38051-10-4 | Chemsrce [chemsrc.com]
- 6. epa.gov [epa.gov]
- 7. matestlabs.com [matestlabs.com]
- 8. delltech.com [delltech.com]
- 9. Physico-Chemical Property Measurements [intertek.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com